

In-depth Technical Guide: 1,2-Ditetradecylbenzene

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Compound of Interest

Compound Name: 1,2-Ditetradecylbenzene

Cat. No.: B15433484

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It is not possible to provide an in-depth technical guide on **1,2-Ditetradecylbenzene** as a specific CAS number and detailed experimental data for this compound are not readily available in public databases.

Extensive searches for "**1,2-Ditetradecylbenzene**" did not yield a specific Chemical Abstracts Service (CAS) number for this particular isomer. The CAS number that is frequently associated with tetradecylbenzene is 1459-10-5, which corresponds to 1-phenyltetradecane (also known as n-tetradecylbenzene), a monosubstituted benzene ring.^{[1][2][3]} This indicates that **1,2-Ditetradecylbenzene** is likely a rare or novel compound with limited to no published research available in the public domain.

The search results did provide information on related, but structurally distinct, compounds, including:

- Tetradecylbenzene (1-phenyltetradecane): A compound with a single tetradecyl chain attached to a benzene ring.^{[1][2][3][4]}
- 1,2-Diethylbenzene: A benzene ring with two ethyl groups at the 1 and 2 positions.
- (1-Tetradecylpentadecyl)benzene: A benzene ring with a branched alkyl substituent.^[5]
- 1,2-Tetradecanediol: A long-chain diol.

The lack of specific data for **1,2-Ditetradecylbenzene** makes it impossible to fulfill the core requirements of this request, which include:

- **Data Presentation:** No quantitative data on physical, chemical, or biological properties could be found to summarize in tables.
- **Experimental Protocols:** Without published studies, there are no experimental methodologies to detail.
- **Visualization:** The absence of information on its synthesis, signaling pathways, or experimental workflows prevents the creation of any relevant diagrams.

Further research and synthesis of **1,2-Ditetradecylbenzene** would be required to generate the necessary data for a comprehensive technical guide. Researchers interested in this specific molecule would likely need to perform novel synthesis and characterization. A potential, though purely speculative, synthetic approach could involve a Friedel-Crafts alkylation of benzene with a tetradecyl-containing electrophile, but this would likely result in a mixture of isomers requiring separation and characterization.

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- To cite this document: BenchChem. [In-depth Technical Guide: 1,2-Ditetradecylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15433484#1-2-ditetradecylbenzene-cas-number\]](https://www.benchchem.com/product/b15433484#1-2-ditetradecylbenzene-cas-number)

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